

Otophylloside B: A Potential Anti-Aging Agent Application Notes and Protocols

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Compound of Interest		
Compound Name:	Otophylloside O	
Cat. No.:	B1496093	Get Quote

Introduction

While the query focused on **Otophylloside O**, extensive literature searches did not yield specific data regarding its anti-aging properties. However, significant research is available for a closely related C-21 steroidal glycoside, Otophylloside B, isolated from Cynanchum otophyllum. This document provides detailed application notes and protocols based on the existing research for Otophylloside B, which has demonstrated potential as an anti-aging agent in preclinical studies. These protocols are intended for researchers, scientists, and drug development professionals investigating novel compounds for longevity and age-related diseases.

Otophylloside B has been shown to extend lifespan and improve stress resistance in the model organism Caenorhabditis elegans.[1][2] Its mechanism of action appears to involve the modulation of key longevity-associated signaling pathways, including the DAF-16/FOXO and SIR-2.1 pathways.[1][2]

Data Presentation

The following tables summarize the key quantitative data from studies on Otophylloside B's anti-aging effects.

Table 1: Effect of Otophylloside B on Lifespan in C. elegans



Concentration (µM)	Mean Lifespan Extension (%)	Maximum Lifespan Extension (%)
50	~11.3%	Not Reported

Data extracted from studies on wild-type N2 C. elegans.[1]

Table 2: Effect of Otophylloside B on Stress Resistance in C. elegans

Treatment	Survival Rate under Heat Stress (%)
Control	Lower Survival
Otophylloside B (50 μM)	Significantly Higher Survival

Qualitative summary based on reported heat stress assays.[1]

Experimental Protocols

Detailed methodologies for key experiments to assess the anti-aging potential of Otophylloside B are provided below.

Protocol 1: C. elegans Lifespan Assay

Objective: To determine the effect of Otophylloside B on the lifespan of C. elegans.

Materials:

- Wild-type (N2) C. elegans
- Nematode Growth Medium (NGM) agar plates
- E. coli OP50 bacteria
- Otophylloside B stock solution (in DMSO)
- Fluorodeoxyuridine (FUDR) solution



- M9 buffer
- Platinum wire worm pick
- Incubator at 20°C

Procedure:

- Prepare NGM plates containing different concentrations of Otophylloside B (e.g., 0, 10, 25, 50 μM) and a final concentration of 0.1% DMSO. Seed the plates with a lawn of E. coli OP50 and allow it to grow overnight.
- Synchronize a population of C. elegans by standard bleaching methods to obtain a large number of age-synchronized L1 larvae.
- Transfer the L1 larvae to the seeded NGM plates and incubate at 20°C.
- Once the worms reach the L4 stage, transfer them to fresh plates containing FUDR to prevent progeny production.
- Starting from day 1 of adulthood, score the number of living and dead worms daily. A worm is considered dead if it does not respond to gentle prodding with a platinum wire pick.
- Transfer the worms to fresh plates every 2-3 days to avoid contamination and ensure a constant supply of food.
- Continue scoring until all worms have died.
- Analyze the data using survival analysis software (e.g., Kaplan-Meier survival curves and log-rank tests) to determine the mean and maximum lifespan.

Protocol 2: Heat Stress Resistance Assay in C. elegans

Objective: To evaluate the effect of Otophylloside B on the ability of C. elegans to withstand heat stress.

Materials:



- Age-synchronized adult C. elegans (Day 1 of adulthood) treated with Otophylloside B (e.g., 50 μM) or vehicle control.
- · NGM plates
- Incubator at 35°C
- M9 Buffer

Procedure:

- Treat synchronized worms with Otophylloside B or vehicle control as described in the lifespan assay protocol.
- On day 1 of adulthood, transfer approximately 100 worms per condition to fresh NGM plates.
- Expose the plates to a lethal heat shock at 35°C.
- Score the number of surviving worms every hour until all worms in the control group are dead.
- Plot survival curves and analyze the data statistically to determine if Otophylloside B treatment enhances survival under heat stress.[1]

Protocol 3: DAF-16/FOXO Nuclear Translocation Assay

Objective: To determine if Otophylloside B induces the nuclear translocation of the DAF-16 transcription factor, a key regulator of longevity.

Materials:

- Transgenic C. elegans strain expressing a DAF-16::GFP fusion protein (e.g., TJ356).
- NGM plates with and without Otophylloside B.
- Fluorescence microscope with a GFP filter set.
- Image analysis software.

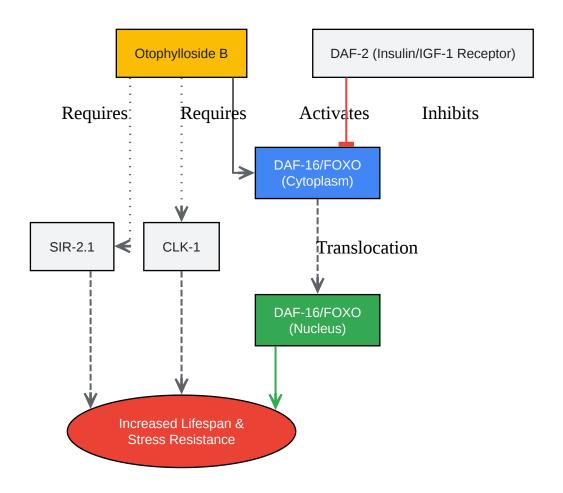


Procedure:

- Synchronize and treat the DAF-16::GFP transgenic worms with Otophylloside B (e.g., 50 μM) or vehicle control.
- At various time points (e.g., 2, 4, 6 hours), mount the worms on a 2% agarose pad on a microscope slide.
- Observe the subcellular localization of the DAF-16::GFP fusion protein under a fluorescence microscope.
- Categorize the worms based on the localization of GFP: predominantly cytoplasmic, intermediate, or predominantly nuclear.
- Quantify the percentage of worms in each category for each treatment group. An increase in the percentage of worms with nuclear GFP localization indicates activation of the DAF-16 pathway.

Mandatory Visualizations Signaling Pathway of Otophylloside B in C. elegans



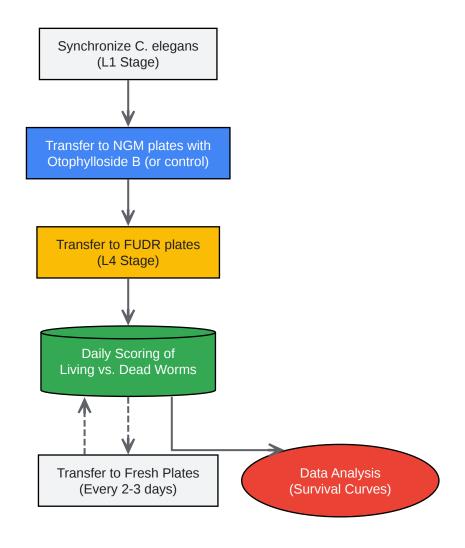


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Caption: Proposed signaling pathway of Otophylloside B in promoting longevity in C. elegans.

Experimental Workflow for Lifespan Assay





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Caption: Workflow for assessing the effect of Otophylloside B on C. elegans lifespan.

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References

• 1. The Lifespan-Promoting Effect of Otophylloside B in Caenorhabditis elegans - PMC [pmc.ncbi.nlm.nih.gov]



- 2. The Lifespan-Promoting Effect of Otophylloside B in Caenorhabditis elegans PubMed [pubmed.ncbi.nlm.nih.gov]
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